

# Application Notes and Protocols for the Analysis of Chinomethionate Residue in Crops

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## Compound of Interest

Compound Name: *Chinomethionate*

Cat. No.: *B1668619*

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## Introduction

**Chinomethionate**, also known as oxythioquinox, is a fungicide and acaricide used to control powdery mildew and mites on a variety of agricultural crops.<sup>[1]</sup> Due to potential health risks associated with pesticide residues in food, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for **Chinomethionate** in various commodities. Accurate and reliable analytical methods are therefore essential for monitoring these residues in crops to ensure food safety and compliance with regulations.

These application notes provide detailed protocols for the determination of **Chinomethionate** residues in crop matrices using modern analytical techniques. The primary methods described are based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation procedure followed by analysis with Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

## Chemical Properties of Chinomethionate

A thorough understanding of the physicochemical properties of **Chinomethionate** is crucial for developing and optimizing analytical methods.

Property	Value	Reference
Chemical Formula	C <sub>10</sub> H <sub>6</sub> N <sub>2</sub> OS <sub>2</sub>	[2]
Molecular Weight	234.3 g/mol	[1]
Appearance	Yellow crystals	[2]
Melting Point	172°C	[2]
Solubility	Soluble in toluene, dichloromethane, and cyclohexanone; sparingly soluble in hexane and isopropanol.	
LogP	3.78	[2]
Stability	Relatively stable under normal conditions. Hydrolyzes in alkaline media.	[1]

## Analytical Methods

The recommended workflow for the analysis of **Chinomethionate** residue in crops involves sample preparation using the QuEChERS method, followed by instrumental analysis for detection and quantification.

### Sample Preparation: QuEChERS Method

The QuEChERS method offers a simple and efficient approach for extracting a wide range of pesticides from various food matrices.[1][3]

Materials and Reagents:

- Homogenizer (e.g., high-speed blender)
- Centrifuge tubes (50 mL)
- Centrifuge

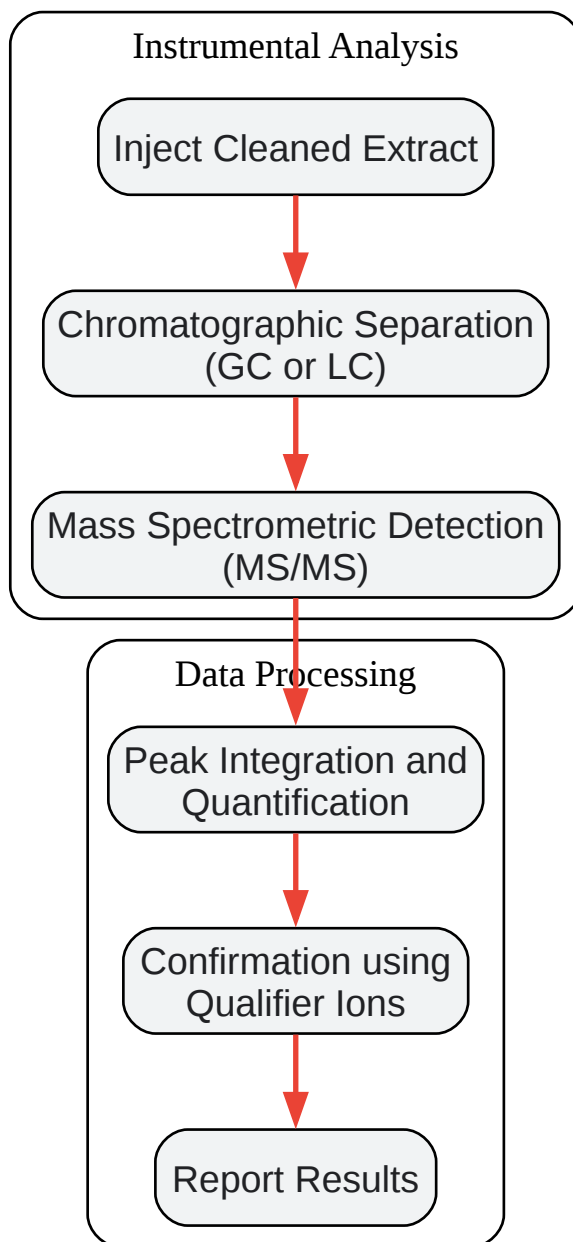
- Vortex mixer
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Magnesium sulfate ( $\text{MgSO}_4$ ), anhydrous
- Sodium chloride ( $\text{NaCl}$ )
- Sodium citrate dibasic sesquihydrate
- Sodium citrate tribasic dihydrate
- Dispersive solid-phase extraction (d-SPE) tubes containing:
  - Primary secondary amine (PSA) sorbent
  - Anhydrous  $\text{MgSO}_4$
  - C18 sorbent (for high-fat matrices)
  - Graphitized carbon black (GCB) (for pigmented matrices, use with caution as it may retain planar pesticides)
- **Chinomethionate** analytical standard

Protocol:

- Homogenization: Weigh a representative portion of the crop sample (typically 10-15 g) and homogenize it to a uniform consistency.<sup>[4]</sup> For dry samples, it may be necessary to add a specific amount of water to rehydrate the matrix before homogenization.
- Extraction:
  - Transfer the homogenized sample into a 50 mL centrifuge tube.
  - Add 10 mL of acetonitrile.

- Add the appropriate QuEChERS extraction salt packet (e.g., containing  $\text{MgSO}_4$ , NaCl, and sodium citrates).
- Cap the tube tightly and shake vigorously for 1 minute. This can be done manually or using a mechanical shaker.[\[4\]](#)
- Centrifuge the tube at  $\geq 3000$  rpm for 5 minutes.[\[1\]](#)
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Take an aliquot of the upper acetonitrile layer (supernatant) and transfer it to a d-SPE tube. The type of d-SPE tube will depend on the crop matrix. For general-purpose cleanup of fruits and vegetables, a tube containing PSA and  $\text{MgSO}_4$  is suitable.[\[5\]](#) For crops with high fat content, C18 should be included.[\[5\]](#) For highly pigmented crops, GCB may be necessary, but its potential to retain **Chinomethionate** should be evaluated.[\[5\]](#)
  - Vortex the d-SPE tube for 30 seconds to 1 minute.
  - Centrifuge at  $\geq 3000$  rpm for 5 minutes.
- Final Extract Preparation:
  - Carefully transfer the cleaned-up supernatant into a clean vial.
  - The extract is now ready for GC-MS/MS or LC-MS/MS analysis. For LC-MS/MS, it is common to add a small amount of a weak acid like formic acid to improve the chromatographic peak shape of certain pesticides.

#### Workflow for QuEChERS Sample Preparation



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## References

- 1. gcms.cz [gcms.cz]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. Review of pesticide residue analysis in fruits and vegetables. Pre-treatment, extraction and detection techniques - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. Systematic Comparison of Extract Clean-Up with Currently Used Sorbents for Dispersive Solid-Phase Extraction - PMC [pmc.ncbi.nlm.nih.gov]
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